

Essential Safety and Logistics for Handling Quizalofop-ethyl-d3

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B15556495

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This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Quizalofop-ethyl-d3**. The following procedures are designed to ensure safe laboratory practices and minimize exposure risk.

Hazard and Toxicity Profile

Quizalofop-ethyl-d3 is a deuterated analog of Quizalofop-ethyl, a selective, post-emergence herbicide. For safety and handling purposes, it should be treated as having the same toxicological properties as its non-deuterated counterpart. It is harmful if swallowed, causes skin and eye irritation, and is very toxic to aquatic life with long-lasting effects.[1][2] The liver is a primary target organ in repeated-dose toxicity studies.[3]

Quantitative Toxicity Data

Metric	Value	Species	Notes
Acute Oral LD50	1480 - 1670 mg/kg	Rat	Slightly toxic by oral exposure. [4] [5] [6]
Acute Dermal LD50	>5000 mg/kg	Rabbit, Rat	Very low acute toxicity via dermal exposure. [5] [6]
Acute Inhalation LC50	>5.8 mg/L (4-hour)	Rat	Slightly to practically nontoxic via inhalation. [4]
Aquatic Toxicity LC50	0.46 - 2.8 mg/L (96-hour)	Bluegill Sunfish	Highly to very highly toxic to fish. [4] [5]
Acceptable Daily Intake (ADI)	0.01 mg/kg/day	Human	The Australian ADI for quizalofop-ethyl for a human is 0.01 mg/kg/day, set for the public for daily, lifetime exposure. [1] [2] This is based on a No-Observed-Adverse-Effect-Level (NOAEL) of 1.25 mg/kg/day. [1] [2]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is mandatory to minimize exposure and ensure a safe laboratory environment.

Preparation and Engineering Controls

- Ventilation: Always handle **Quizalofop-ethyl-d3** in a well-ventilated area. A chemical fume hood is required for all procedures involving open containers, weighing, or mixing.[\[7\]](#)

- Safety Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[8]
- Pre-Handling Check: Before starting, read the Safety Data Sheet (SDS) thoroughly. Ensure all necessary Personal Protective Equipment (PPE) is available and in good condition.

Required Personal Protective Equipment (PPE)

The minimum required PPE must be worn at all times when handling the substance.[9]

Body Part	Protection	Specification & Rationale
Hands	Chemical-resistant gloves	Use unlined, elbow-length nitrile or butyl rubber gloves.[9] [10] Inspect gloves for any signs of degradation or puncture before use. Wash hands thoroughly with soap and water after removing gloves.[10][11]
Eyes/Face	Safety goggles or face shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7][12] A full-face shield should be worn over goggles when there is a significant risk of splashing.[10]
Body	Protective clothing	A lab coat is mandatory. For larger quantities or tasks with a high splash potential, wear impervious or fire/flame-resistant coveralls or a chemical-resistant apron that extends from the neck to at least the knees.[8][9][10][12]
Respiratory	Respirator (if required)	A NIOSH/MSHA approved respirator is necessary if exposure limits are exceeded, if aerosols or dusts are generated, or if irritation is experienced.[12] Use a full-face respirator in these conditions.[7][12] Always wear a respirator when cleaning up large spills.

Handling Procedures

- **Avoid Contact:** Prevent all direct physical contact with the chemical.
- **Weighing & Transfer:** Conduct all weighing and transferring operations within a chemical fume hood or other ventilated enclosure to avoid the formation of dust and aerosols.^[7]
- **General Hygiene:** Do not eat, drink, or smoke in the area where the chemical is handled, stored, or used.^{[7][11]} After handling, wash hands, arms, and face thoroughly with soap and water before eating, drinking, or smoking.
- **Clothing:** Remove any contaminated clothing immediately.^{[11][12]} Wash contaminated PPE separately from other laundry before reuse.^[11]

Disposal Plan: Waste and Spill Management

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal

- **Container Management:** Do not reuse the product container.^[8] Dispose of the contents and container at an approved waste disposal facility in accordance with all local, state, and federal regulations.^{[1][12][13]}
- **Rinsing:** Empty containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning where applicable.^[7] Rinsate should be collected and disposed of as hazardous waste.
- **Contaminated Materials:** All absorbent materials, contaminated PPE, and other items that have come into contact with **Quizalofop-ethyl-d3** should be collected in a suitable, labeled, and closed container for disposal.^{[7][12]}

Spill Response Protocol

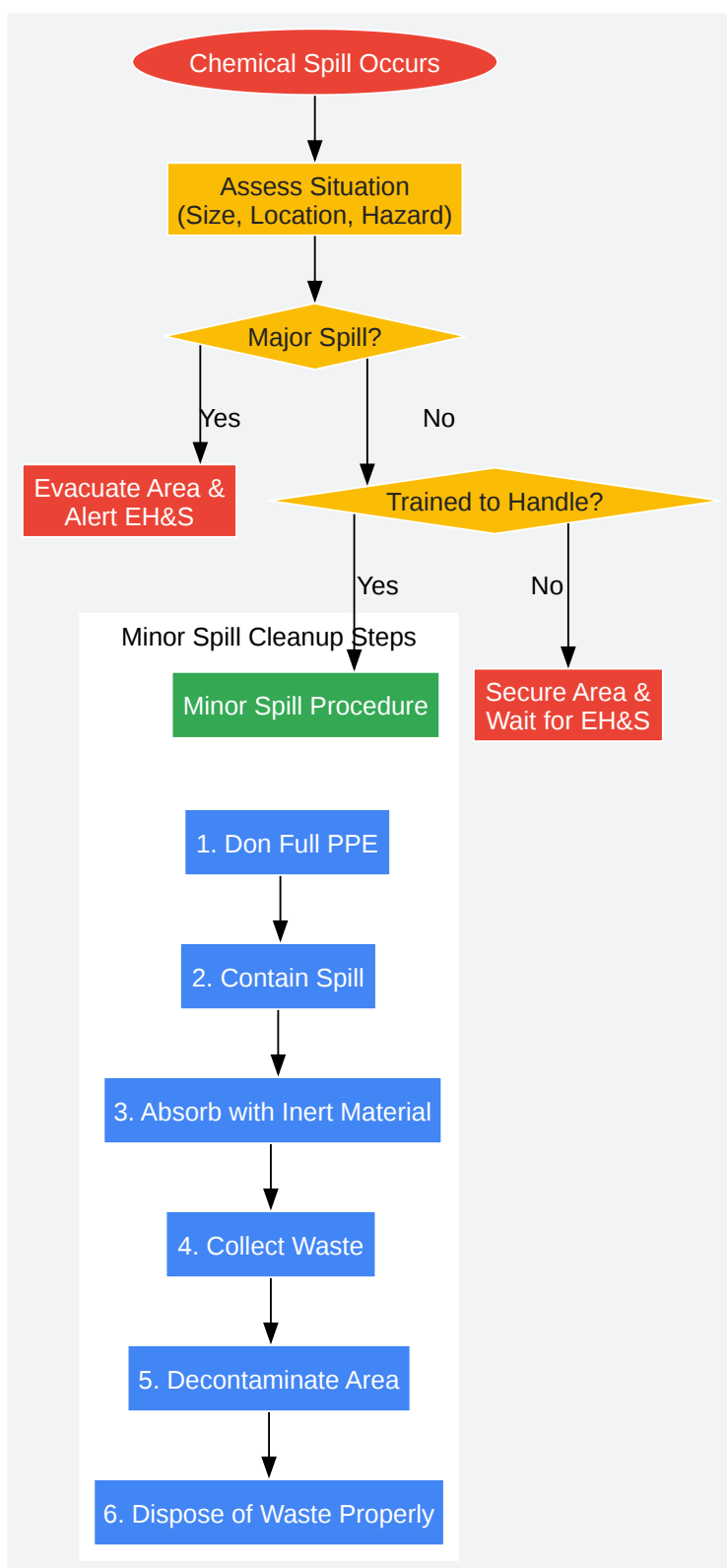
- **Evacuate:** Evacuate non-essential personnel from the spill area. Keep people away from and upwind of the spill.^{[7][12]}

- Ventilate: Ensure the area is well-ventilated.
- Control Ignition: Remove all sources of ignition (e.g., open flames, sparks). Use non-sparking tools for cleanup.[7][12]
- Containment: Prevent further leakage or spillage if it is safe to do so. Create a dike around the spill to prevent it from entering drains or waterways.[11][14]
- Cleanup:
 - Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[11][14]
 - Collection: Carefully shovel or sweep up the absorbed material and place it into a suitable, closed, and labeled container for disposal.[7][14]
- Decontamination: Scrub the spill area with a hard water detergent. Collect the cleaning liquid with additional absorbent material and place it in the disposal container.[8]
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

Emergency First Aid

- Eye Contact: Immediately rinse with pure water for at least 15-20 minutes, removing contact lenses if present.[12] Seek immediate medical attention.[12]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.[7][12] Consult a doctor if irritation occurs.[12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[7][12] Call a poison control center or doctor immediately for treatment advice.[12]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration.[7] Seek immediate medical attention.

Workflow for Chemical Spill Response



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Caption: Workflow for responding to a chemical spill.

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